

Application Note: Quantification of [Compound X] in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: Zenvia
CAS No.: 634202-74-7
Cat. No.: B1243635

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Audience: Researchers, scientists, and drug development professionals.

Abstract:

This application note describes a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of [Compound X] in human plasma. The described protocol is suitable for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring. The method utilizes a simple protein precipitation step for sample preparation, followed by a rapid chromatographic separation and detection using a triple quadrupole mass spectrometer. This document provides detailed experimental protocols, validation data, and visual workflows to ensure successful implementation in a laboratory setting.

Introduction

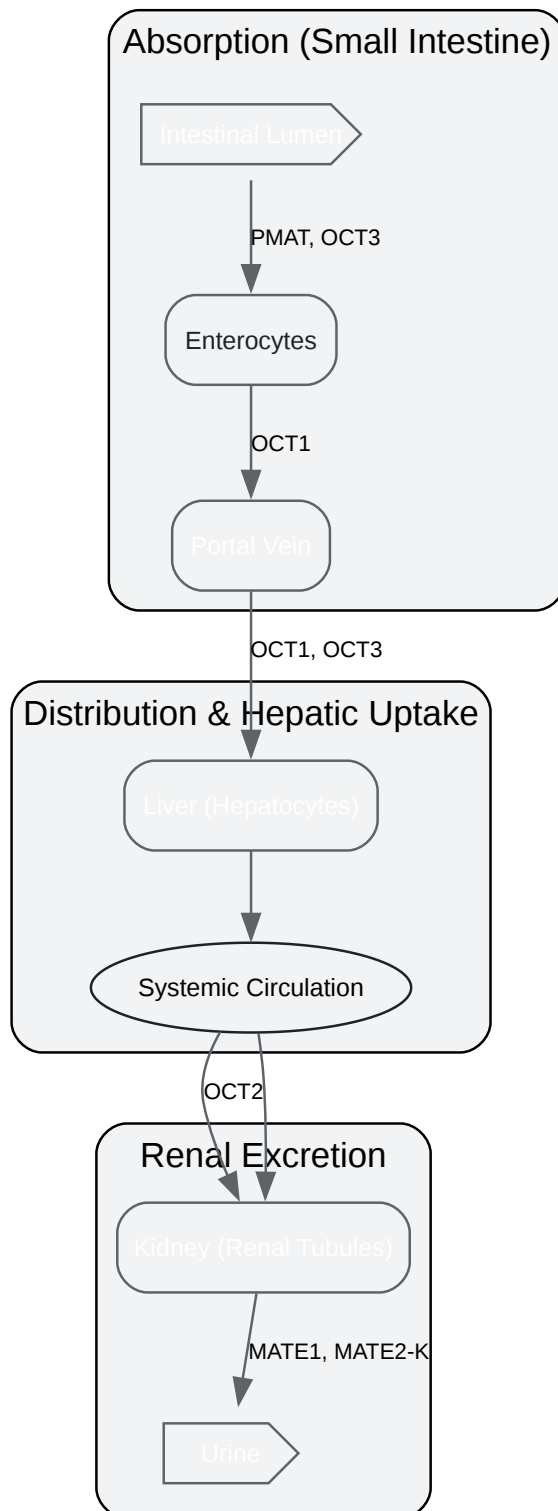
[Compound X] is a [briefly describe the compound class and its therapeutic relevance]. Accurate and reliable quantification of [Compound X] in plasma is crucial for understanding its pharmacokinetic profile, ensuring patient safety, and optimizing dosage regimens. This LC-

MS/MS method offers high selectivity, sensitivity, and throughput for the routine analysis of [Compound X] in a biological matrix.

Pharmacokinetic Pathway of [Compound X]

The pharmacokinetic profile of [Compound X] involves several key steps including absorption, distribution, metabolism, and excretion. Understanding these processes is essential for interpreting quantitative data. [Compound X] is primarily absorbed in the small intestine and distributed to various tissues. It is not significantly metabolized and is predominantly excreted unchanged in the urine.^{[1][2]} The transport of [Compound X] across cellular membranes is facilitated by various organic cation transporters (OCTs) and multidrug and toxin extrusion (MATE) proteins.^[1]

Pharmacokinetic Pathway of [Compound X]

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Pharmacokinetic pathway of [Compound X].

Experimental Protocols

Materials and Reagents

- [Compound X] reference standard (purity >99%)
- [Compound X]-d6 (Internal Standard, IS)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium acetate
- Human plasma (K2EDTA)
- Ultrapure water

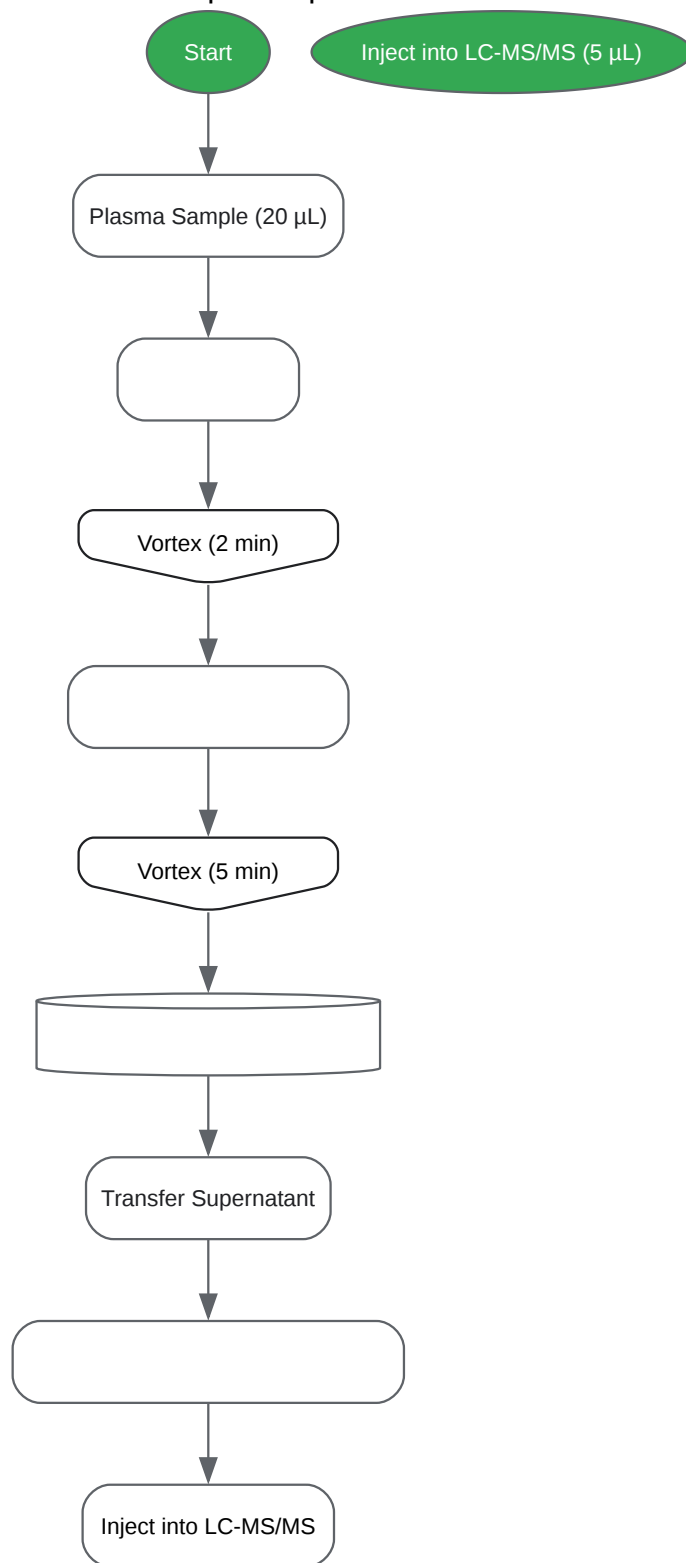
Stock and Working Solutions Preparation

- Stock Solutions (1 mg/mL): Prepare stock solutions of [Compound X] and [Compound X]-d6 by dissolving the appropriate amount in methanol.
- Working Solutions: Prepare serial dilutions of the [Compound X] stock solution with a 50:50 mixture of methanol and water to create working solutions for calibration standards and quality control samples.^[3]
- Internal Standard (IS) Working Solution: Dilute the [Compound X]-d6 stock solution with acetonitrile to a final concentration of 250 ng/mL.^[3]

Sample Preparation (Protein Precipitation)

The following workflow outlines the sample preparation procedure.

Sample Preparation Workflow

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Sample preparation workflow.

Protocol:

- To 20 µL of plasma sample, calibration standard, or quality control sample, add 50 µL of the internal standard working solution (250 ng/mL [Compound X]-d6).[3]
- Vortex the mixture for 2 minutes.[3]
- Add 300 µL of acetonitrile and vortex for an additional 5 minutes to precipitate proteins.[3]
- Centrifuge the samples at 16,000 x g for 10 minutes.[3]
- Transfer the supernatant to a clean autosampler vial.
- Add 1.0 mL of mobile phase A (2 mM Ammonium acetate in water) to the supernatant.[3]
- Inject 5 µL of the diluted supernatant into the LC-MS/MS system.[3]

LC-MS/MS Conditions

Liquid Chromatography:

Parameter	Condition
Column	Waters XBridge C18 (3.0 x 50 mm, 3.5 µm)[3]
Mobile Phase A	2 mM Ammonium acetate in water[3]
Mobile Phase B	100% Acetonitrile[3]
Flow Rate	0.35 mL/min[3]
Gradient	See Table 1
Injection Volume	5 µL[3]
Column Temperature	Ambient[3]
Run Time	3.0 minutes[3]

Table 1: Chromatographic Gradient

Time (min)	% Mobile Phase B
0.0 - 1.0	5
1.0 - 2.0	5 → 95
2.0 - 3.0	95
3.0 - 4.0	5 (Post-run)

Mass Spectrometry:

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive[4]
Scan Type	Multiple Reaction Monitoring (MRM)[4]
MRM Transitions	See Table 2
Source Temperature	500 °C
IonSpray Voltage	5500 V

Table 2: MRM Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)
[Compound X]	130.1	71.0[5]
[Compound X]-d6 (IS)	136.1	77.0

Method Validation Summary

The method was validated according to the FDA guidelines for bioanalytical method validation. The following parameters were assessed:

Linearity and Range

The calibration curve was linear over the concentration range of 10 - 6,000 ng/mL in human plasma.[3] The coefficient of determination (r^2) was consistently >0.99.

Table 3: Calibration Curve Summary

Analyte	Concentration Range (ng/mL)	r^2
[Compound X]	10 - 6,000	>0.99

Accuracy and Precision

The intra- and inter-day accuracy and precision were evaluated at four quality control (QC) levels: Lower Limit of Quantification (LLOQ), Low QC (LQC), Medium QC (MQC), and High QC (HQC).

Table 4: Accuracy and Precision Data

QC Level	Nominal Conc. (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%)	Inter-day Precision (%CV)	Inter-day Accuracy (%)
LLOQ	10	< 15	85 - 115	< 15	85 - 115
LQC	30	< 15	85 - 115	< 15	85 - 115
MQC	3000	< 15	85 - 115	< 15	85 - 115
HQC	5000	< 15	85 - 115	< 15	85 - 115

Recovery

The extraction recovery of [Compound X] from human plasma was determined at three QC levels.

Table 5: Extraction Recovery

QC Level	Nominal Conc. (ng/mL)	Mean Recovery (%)
LQC	30	85.2 ± 5.1
MQC	3000	87.1 ± 4.8
HQC	5000	86.6 ± 5.4[5]

Conclusion

This application note provides a detailed and validated LC-MS/MS method for the quantification of [Compound X] in human plasma. The method is sensitive, specific, and reliable, making it well-suited for high-throughput analysis in clinical and research settings. The provided protocols and data serve as a comprehensive guide for the implementation of this method.

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